

Spectroscopic Data for 2,5-Dichlorostyrene: An In-depth Technical Guide

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Compound of Interest

Compound Name: 2,5-Dichlorostyrene

CAS No.: 1123-84-8

Cat. No.: B075448

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Introduction

2,5-Dichlorostyrene is a halogenated aromatic compound of significant interest in organic synthesis, polymer chemistry, and as a potential building block in the development of novel pharmaceutical agents and materials. Its reactivity is largely governed by the vinyl group and the substitution pattern of the chlorine atoms on the benzene ring. A thorough understanding of its molecular structure is paramount for predicting its chemical behavior and for the quality control of its synthesis and subsequent applications. Spectroscopic techniques such as Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS) are indispensable tools for the unambiguous structural elucidation and characterization of **2,5-Dichlorostyrene**.

This technical guide provides a comprehensive analysis of the NMR, IR, and MS spectroscopic data for **2,5-Dichlorostyrene**. It is intended for researchers, scientists, and drug development professionals who require a detailed understanding of the spectroscopic properties of this compound. The guide will present the spectral data, outline the experimental methodologies for their acquisition, and offer a detailed interpretation of the spectra, grounded in established chemical principles.

Chemical Structure

Caption: Molecular structure of **2,5-Dichlorostyrene** with atom numbering.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique that provides detailed information about the carbon-hydrogen framework of a molecule. Both ^1H and ^{13}C NMR spectra are crucial for the structural confirmation of **2,5-Dichlorostyrene**.

^1H NMR Spectroscopy

The ^1H NMR spectrum of **2,5-Dichlorostyrene** is characterized by signals from the aromatic protons and the vinyl group protons. The chemical shifts and coupling constants are influenced by the electron-withdrawing nature of the chlorine atoms and the anisotropic effects of the benzene ring.

Experimental Protocol:

A sample of **2,5-Dichlorostyrene** (typically 5-25 mg) is dissolved in a deuterated solvent (e.g., CDCl_3 , 0.6-0.7 mL) in a high-quality NMR tube.^[1] The use of a deuterated solvent is essential to avoid large solvent proton signals that would overwhelm the analyte signals.^[2] The spectrum is acquired on a high-field NMR spectrometer (e.g., 300 MHz or higher) at room temperature. A sufficient number of scans are acquired to obtain a good signal-to-noise ratio. The chemical shifts are referenced to tetramethylsilane (TMS) at 0.00 ppm.

Data Summary:

Proton	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)
H-3	~7.21	d	$J(\text{H3-H4}) = 8.5$
H-4	~7.09	dd	$J(\text{H3-H4}) = 8.5$, $J(\text{H4-H6}) = 2.5$
H-6	~7.43	d	$J(\text{H4-H6}) = 2.5$
H α	~6.70	dd	$J(\text{H}\alpha\text{-H}\beta_{\text{trans}}) = 17.6$, $J(\text{H}\alpha\text{-H}\beta_{\text{cis}}) = 10.9$
H β (cis)	~5.36	d	$J(\text{H}\alpha\text{-H}\beta_{\text{cis}}) = 10.9$
H β (trans)	~5.75	d	$J(\text{H}\alpha\text{-H}\beta_{\text{trans}}) = 17.6$

Note: The exact chemical shifts can vary slightly depending on the solvent and concentration.

Interpretation:

The aromatic region of the spectrum displays signals for the three protons on the dichlorinated benzene ring. The proton at the 6-position (H-6) is a doublet due to coupling with the proton at the 4-position (H-4). The H-4 proton appears as a doublet of doublets due to coupling with both H-3 and H-6. The H-3 proton is a doublet due to coupling with H-4.

The vinyl group protons give rise to a characteristic AMX spin system. The α -proton (H α) is a doublet of doublets due to coupling with the two β -protons (H β_{cis} and H β_{trans}). The two β -protons are diastereotopic and exhibit distinct chemical shifts and coupling constants. The large coupling constant ($J \approx 17.6$ Hz) is typical for a trans-relationship between vinylic protons, while the smaller coupling constant ($J \approx 10.9$ Hz) corresponds to a cis-relationship.

¹³C NMR Spectroscopy

The ¹³C NMR spectrum provides information about the number of non-equivalent carbon atoms and their chemical environment.

Experimental Protocol:

A more concentrated sample of **2,5-Dichlorostyrene** (typically 50-100 mg) is dissolved in a deuterated solvent and analyzed in a high-field NMR spectrometer.^[1] Proton-decoupled ¹³C NMR spectra are typically acquired to simplify the spectrum to a series of singlets, where each signal corresponds to a unique carbon atom.

Data Summary:

Carbon	Chemical Shift (δ, ppm)
C-1	~137.0
C-2	~133.3
C-3	~128.9
C-4	~129.7
C-5	~133.2
C-6	~126.9
C α	~133.2
C β	~116.6

Note: These are predicted chemical shifts and may vary slightly from experimental values.

Interpretation:

The spectrum is expected to show eight distinct signals, corresponding to the eight non-equivalent carbon atoms in the molecule. The two carbons bearing chlorine atoms (C-2 and C-5) are expected to be deshielded and appear at a lower field. The chemical shifts of the aromatic carbons are influenced by the substitution pattern of the chlorine atoms. The vinyl group carbons, C α and C β , will have characteristic chemical shifts, with C β typically being more shielded (appearing at a higher field) than C α .

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations.

Experimental Protocol:

For a liquid sample like **2,5-Dichlorostyrene**, the IR spectrum can be obtained using the neat liquid. A thin film of the sample is placed between two salt plates (e.g., NaCl or KBr), which are transparent to IR radiation. Alternatively, an Attenuated Total Reflectance (ATR) accessory can be used, where a drop of the liquid is placed directly on the ATR crystal.[3] A background spectrum is first recorded and then subtracted from the sample spectrum to remove contributions from atmospheric water and carbon dioxide.

Data Summary:

Wavenumber (cm ⁻¹)	Vibration	Functional Group
~3080	C-H stretch	Aromatic & Vinylic
~1630	C=C stretch	Vinylic
~1580, 1470	C=C stretch	Aromatic Ring
~990, 910	C-H bend (out-of-plane)	Vinylic
~820	C-H bend (out-of-plane)	Aromatic (substituted)
~750	C-Cl stretch	Aryl Halide

Note: These are expected absorption ranges and may vary in the actual spectrum.

Interpretation:

The IR spectrum of **2,5-Dichlorostyrene** will show characteristic absorption bands corresponding to the vibrations of its functional groups. The C-H stretching vibrations of the aromatic and vinyl protons are expected above 3000 cm⁻¹. The C=C stretching vibrations of the vinyl group and the aromatic ring will appear in the 1630-1470 cm⁻¹ region. The out-of-plane C-H bending vibrations of the vinyl group are typically strong and appear in the 1000-900 cm⁻¹ region. The substitution pattern on the benzene ring can often be inferred from the pattern of out-of-plane C-H bending bands in the 900-675 cm⁻¹ region. The C-Cl stretching vibrations are expected at lower wavenumbers, typically below 800 cm⁻¹.

Mass Spectrometry (MS)

Mass spectrometry is a powerful analytical technique that measures the mass-to-charge ratio (m/z) of ionized molecules. It provides information about the molecular weight and the elemental composition of a compound, and the fragmentation pattern can be used to deduce its structure.

Experimental Protocol:

The mass spectrum of **2,5-Dichlorostyrene**, a volatile compound, is typically obtained using a Gas Chromatography-Mass Spectrometry (GC-MS) system. The sample is injected into the GC, where it is vaporized and separated from any impurities. The separated compound then enters the mass spectrometer, where it is ionized, most commonly by Electron Ionization (EI) at 70 eV. The resulting ions are then separated by their mass-to-charge ratio and detected.

Data Summary:

m/z	Proposed Fragment
172/174/176	$[C_8H_6Cl_2]^+$ (Molecular Ion)
137/139	$[C_8H_6Cl]^+$
102	$[C_8H_6]^+$

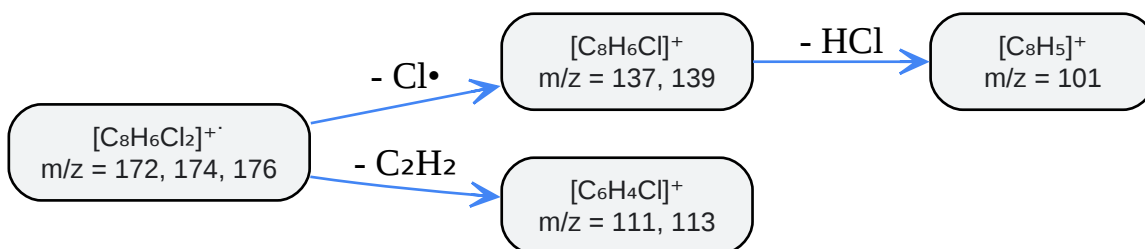
Note: The presence of two chlorine atoms results in a characteristic isotopic pattern for chlorine-containing fragments.

Interpretation:

The mass spectrum of **2,5-Dichlorostyrene** will exhibit a molecular ion peak (M^+) at m/z 172, corresponding to the molecule with two ^{35}Cl isotopes. Due to the natural abundance of the ^{37}Cl isotope, there will be an $M+2$ peak at m/z 174 (one ^{35}Cl and one ^{37}Cl) and an $M+4$ peak at m/z 176 (two ^{37}Cl). The relative intensities of these peaks will be approximately 9:6:1.

A common fragmentation pathway for halogenated aromatic compounds is the loss of a chlorine atom, leading to a fragment ion at m/z 137 (with ^{35}Cl) and 139 (with ^{37}Cl).^[4] Further

fragmentation can involve the loss of the second chlorine atom or the vinyl group. The peak at m/z 137 is one of the most prominent in the spectrum.[3]



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Caption: Proposed fragmentation pathway for **2,5-Dichlorostyrene** in EI-MS.

Conclusion

The spectroscopic data presented in this guide, including ^1H NMR, ^{13}C NMR, IR, and MS, collectively provide a comprehensive and unambiguous characterization of **2,5-Dichlorostyrene**. The detailed interpretation of each spectrum, supported by established principles of spectroscopy, offers valuable insights into the molecular structure and electronic properties of this compound. The experimental protocols described herein represent standard methodologies for the acquisition of high-quality spectral data for organic molecules. This technical guide serves as a valuable resource for scientists and researchers working with **2,5-Dichlorostyrene**, facilitating its identification, purity assessment, and further investigation in various scientific disciplines.

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